What is Methoxytrityl-N-PEG4-TFP ester?

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Compound of Interest

Compound Name:	*Methoxytrityl-N-PEG4-TFP ester*
CAS No.:	*1314378-09-0*
Cat. No.:	*B1469859*

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Executive Summary

Methoxytrityl-N-PEG4-TFP ester is a high-performance, heterobifunctional crosslinker designed for precision bioconjugation. It addresses the hydrolytic instability limitations of traditional N-hydroxysuccinimide (NHS) esters by utilizing a 2,3,5,6-tetrafluorophenyl (TFP) ester moiety.[1] This molecule serves a dual purpose: it introduces a hydrophilic PEG4 spacer to reduce aggregation and provides a monomethoxytrityl (MMT)-protected amine handle.

This guide details the physicochemical properties, reaction mechanisms, and validated protocols for utilizing this reagent in Antibody-Drug Conjugate (ADC) linker synthesis, oligonucleotide labeling, and surface functionalization.

Chemical Architecture & Functional Analysis

The molecule is composed of three distinct functional motifs, each serving a critical role in the conjugation workflow.

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Component	Chemical Structure	Function	Key Property
Reactive Head	TFP Ester (2,3,5,6-Tetrafluorophenyl)	Amine targeting (Lysine, N-terminus)	Hydrolytic Stability: >10x more stable than NHS esters at pH 7.5–8.5.
Spacer	PEG4 (Polyethylene glycol)	Linker arm	Solubility: Enhances hydrophilicity; reduces steric hindrance and immunogenicity.[1]
Protecting Group	MMT (Monomethoxytrityl)	Amine protection	Acid Labile: Stable at basic pH (conjugation); removable with mild acid (TFA/TCA).

The TFP Advantage: Kinetic Superiority

While NHS esters are the industry standard, they suffer from rapid hydrolysis in aqueous buffers, often requiring large molar excesses. TFP esters exhibit superior hydrolytic stability while maintaining high reactivity toward primary amines.[1]

- Mechanism: The electron-withdrawing fluorine atoms on the phenyl ring activate the ester carbonyl for nucleophilic attack by amines.
- Operational Window: TFP esters allow conjugation at pH 7.5–8.5, a range where NHS esters degrade rapidly. This higher pH deprotonates lysine residues (

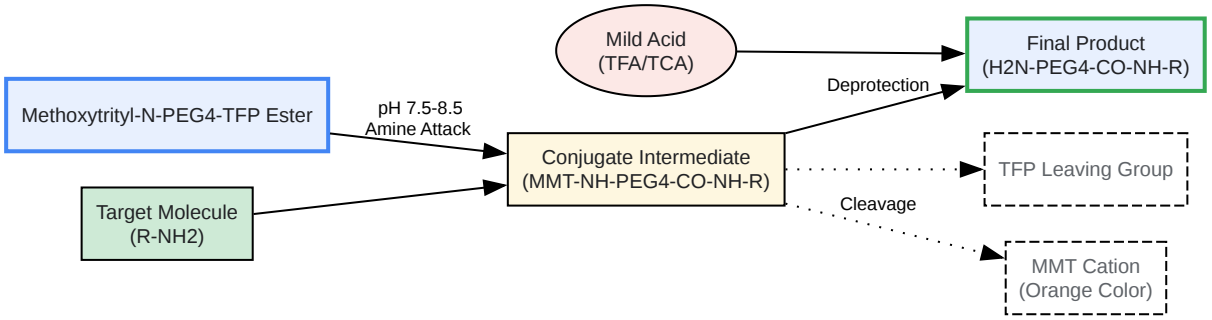
  ), increasing nucleophilicity and conjugation efficiency.

Reaction Mechanism & Workflow

The utilization of **Methoxytrityl-N-PEG4-TFP ester** follows a logical two-step sequence: Conjugation followed by Deprotection.

Visualization: Conjugation & Deprotection Pathway

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Caption: Stepwise mechanism showing TFP displacement by primary amine followed by acid-mediated MMT removal to reveal a reactive amine.

Experimental Protocols

Protocol A: Conjugation to Amine-Containing Substrate

Target: Small molecule drugs, functionalized surfaces, or robust biomolecules.

Materials:

- **Methoxytrityl-N-PEG4-TFP ester** (dissolved in anhydrous DMSO or DMF).
- Reaction Buffer: 50 mM Sodium Phosphate or HEPES, pH 8.0. (Avoid Tris/Glycine).[2]
- Target Molecule (Amine-functionalized).[3][4][5][6]

Steps:

- Preparation: Dissolve the target molecule in Reaction Buffer (1–10 mg/mL).
- Activation: Add **Methoxytrityl-N-PEG4-TFP ester** (2–10 molar excess depending on target density) to the reaction. Ensure organic solvent concentration <10% (v/v) if the target is proteinaceous; for small molecules, organic solvent can be 100%.
- Incubation: React for 30–60 minutes at Room Temperature (RT) or 2 hours at 4°C.

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- Note: TFP esters do not require immediate quenching due to slower hydrolysis, but excess can be removed via desalting or dialysis.

- Purification: Remove unreacted ester and TFP byproduct using size-exclusion chromatography (for macromolecules) or HPLC (for small molecules).

Protocol B: MMT Deprotection (Amine Liberation)

Critical Warning: MMT deprotection requires acidic conditions.[7] This protocol is optimized for solid-phase synthesis or small molecule intermediates. Direct deprotection on antibodies/proteins may cause denaturation/precipitation and is generally not recommended unless the protein is known to withstand pH < 4.0.

Reagents:

- Deprotection Cocktail: 1–3% Trifluoroacetic acid (TFA) or 3% Trichloroacetic acid (TCA) in Dichloromethane (DCM).

- Scavenger (Optional): Triisopropylsilane (TIS) or Methanol to quench the trityl cation.

Steps:

- Solubilization/Suspension: Dissolve the MMT-protected conjugate in DCM (or suitable organic solvent). If on solid phase (resin), wash beads with DCM.[7]

- Acid Treatment: Treat with Deprotection Cocktail for 2–5 minutes.

  - Visual Indicator: The solution will turn bright orange/yellow due to the release of the MMT cation (

).

- Cycling: Repeat the acid wash until the orange color no longer persists (typically 3–5 cycles).

- Neutralization: Wash immediately with 5% DIPEA (Diisopropylethylamine) in DCM or a neutral buffer to prevent salt formation on the newly formed amine.

- Validation: Verify free amine presence using a Kaiser test (qualitative) or Mass Spectrometry.

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Comparative Stability Data

The following table summarizes the hydrolytic half-life of TFP esters compared to standard NHS esters, highlighting the operational flexibility of TFP chemistry.

Parameter	NHS Ester (Standard)	TFP Ester (High-Stability)	Impact
Half-life (pH 7.0)	~4–5 hours	> 20 hours	Allows overnight reactions.
Half-life (pH 8.0)	~1 hour	~ 5–8 hours	Enables high-pH conjugation.
Hydrophobicity	Low	Moderate	TFP is more lipophilic; requires organic co-solvent.
Reactivity	High	High	Comparable reaction kinetics with amines. [1]

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Low Conjugation Yield	Hydrolysis of TFP ester	Ensure anhydrous DMSO/DMF is used for stock. Store desiccant at -20°C.
Precipitation	High hydrophobicity of MMT	Increase organic co-solvent (DMSO) concentration or use a lower labeling ratio.
Incomplete Deprotection	Insufficient acid strength	Increase TFA concentration to 3% or extend reaction time. Monitor yellow color.[8]
Protein Precipitation	Acid exposure during deprotection	STOP. Do not use acid deprotection on native proteins. Perform MMT removal before protein conjugation (on the linker/drug side).

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